

commercial availability and suppliers of 5-Chloro-6-hydroxynicotinonitrile

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Compound of Interest

Compound Name: 5-Chloro-6-hydroxynicotinonitrile

Cat. No.: B562463

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In-Depth Technical Guide: 5-Chloro-6-hydroxynicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for the chemical compound **5-Chloro-6-hydroxynicotinonitrile**. This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development who may utilize this compound as a building block or intermediate in their synthetic workflows.

Chemical Identity and Properties

5-Chloro-6-hydroxynicotinonitrile, identified by the CAS Number 19840-46-1, is a substituted pyridine derivative. Its structure incorporates a chloro, a hydroxyl, and a nitrile functional group, making it a versatile synthon in organic chemistry.

Property	Value	Source(s)
CAS Number	19840-46-1	[1][2]
Molecular Formula	C ₆ H ₃ ClN ₂ O	[1][2]
Molecular Weight	154.56 g/mol	[3]
IUPAC Name	5-chloro-6-oxo-1,6-dihydropyridine-3-carbonitrile	[4]
Synonyms	5-chloro-6-hydroxypyridine-3-carbonitrile	[5]
Appearance	White to off-white solid	[6]
Melting Point	242-244 °C	[6]
Boiling Point (Predicted)	293.3 ± 40.0 °C	[6]
Density (Predicted)	1.45 ± 0.1 g/cm ³	[6]
pKa (Predicted)	7.18 ± 0.10	[6]
Storage	Inert atmosphere, Room Temperature	[6]

Commercial Availability and Suppliers

5-Chloro-6-hydroxynicotinonitrile is available from a number of chemical suppliers, primarily for research and development purposes. The purity of the commercially available compound is typically in the range of 95-97%. Below is a summary of known suppliers. Please note that availability and purity may vary, and it is recommended to contact the suppliers directly for the most current information and to request a Certificate of Analysis (CoA).

Supplier	Country	Purity	Notes
Ambeed, Inc. (via Sigma-Aldrich)	USA	97%	Product number AMBH303C6454. [2] [4]
Santa Cruz Biotechnology, Inc.	USA	-	Listed as a supplier. [7]
BOC Sciences	USA	-	Listed as a supplier. [7]
Leap Chem Co., Ltd.	P.R. China	-	Listed as a supplier. [7]
Amadis Chemical Company Limited	P.R. China	97%	Product number A813986. [6] [7]
ChemPUR Feinchemikalien und Forschungsbedarf GmbH	Germany	>95%	-
SynQuest Laboratories, Inc.	USA	95.0%	Product Number: 4H37-5-0C. [6]
Apollo Scientific Ltd.	UK	-	Product Number: OR303815. [6]
Matrix Scientific	USA	>95%	Product Number: 047371. [6]

It is important to note that a search for suppliers in India via ChemicalBook did not yield any results.

Experimental Protocols: Synthesis of 5-Chloro-6-hydroxynicotinonitrile

A specific, detailed, and reproducible experimental protocol for the synthesis of **5-Chloro-6-hydroxynicotinonitrile** is not readily available in the public domain literature based on the conducted searches. However, a plausible synthetic route can be proposed based on established methodologies for the synthesis of substituted hydroxynicotinonitriles. One common approach involves the cyclization of a suitable acyclic precursor.

Hypothetical Synthetic Protocol:

A potential route to **5-Chloro-6-hydroxynicotinonitrile** could involve the reaction of a β -enamino nitrile with an appropriate cyclizing agent. For instance, a starting material such as 2-chloro-3-oxopropanenitrile could be reacted with an enamine derived from a suitable amine and a carbonyl compound. The resulting intermediate could then undergo cyclization and subsequent aromatization to yield the desired product.

General Procedure for Synthesis of Substituted Pyridines from Ylidenemalononitriles:

While not specific to the title compound, a general methodology for the synthesis of multi-substituted pyridines from ylidenemalononitriles has been described. This approach involves the reaction of ylidenemalononitriles with various reagents under mild, solvent-free conditions at room temperature. This methodology could potentially be adapted for the synthesis of **5-Chloro-6-hydroxynicotinonitrile**, although this would require significant experimental development and optimization.

Researchers seeking to synthesize this compound are encouraged to consult review articles on the synthesis of substituted pyridines and nicotinonitriles to develop a suitable experimental plan.^[2]

Safety Information

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **5-Chloro-6-hydroxynicotinonitrile** is classified with the following hazards:

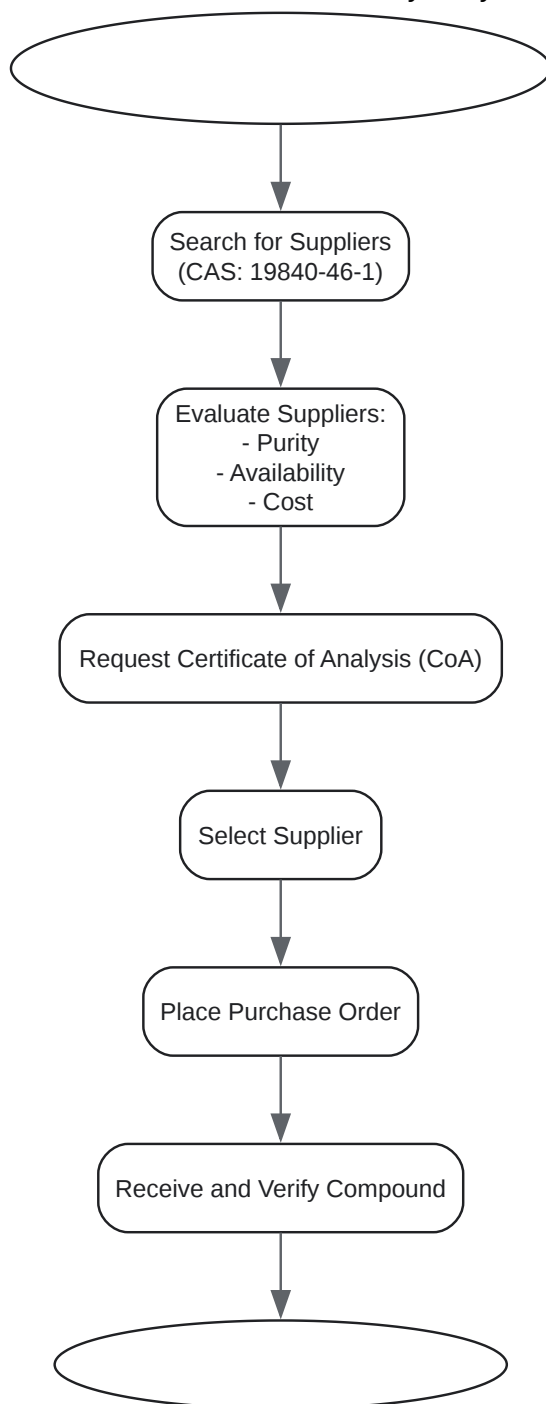
- GHS Pictogram: GHS07 (Exclamation Mark)^[6]
- Signal Word: Warning^[6]
- Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled)^[6]
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection)^[6]

Users should handle this compound in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

Visualizations

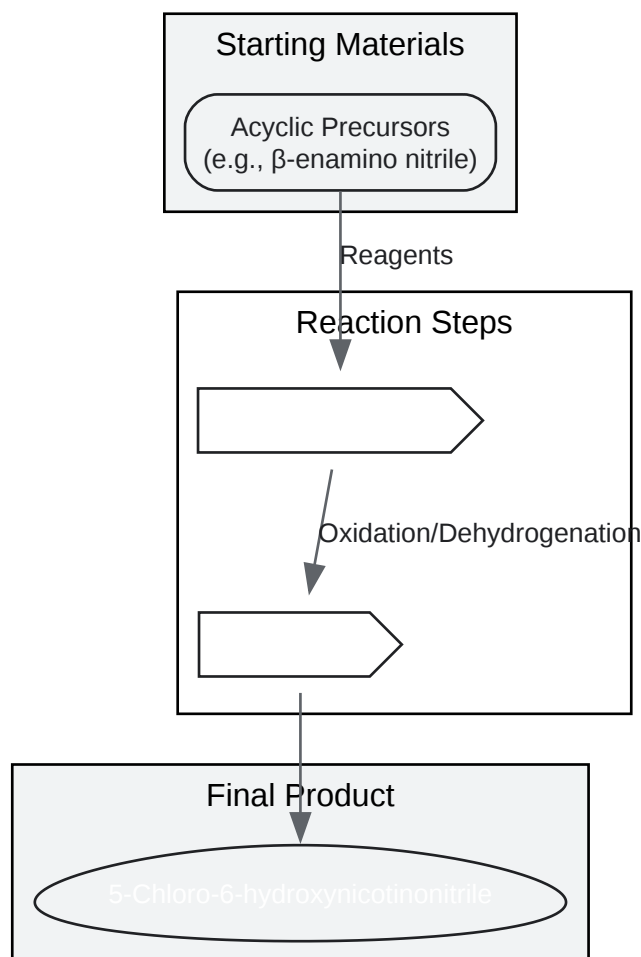
Logical Workflow for Procurement

Procurement Workflow for 5-Chloro-6-hydroxynicotinonitrile

[Click to download full resolution via product page](#)Caption: Procurement Workflow for **5-Chloro-6-hydroxynicotinonitrile**.

Conceptual Synthetic Pathway

Conceptual Synthetic Pathway to 5-Chloro-6-hydroxynicotinonitrile



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Caption: Conceptual Synthetic Pathway.

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